

# An In-depth Technical Guide to 2,5-Dimethylpiperazine: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: **2,5-Dimethylpiperazine**

Cat. No.: **B091223**

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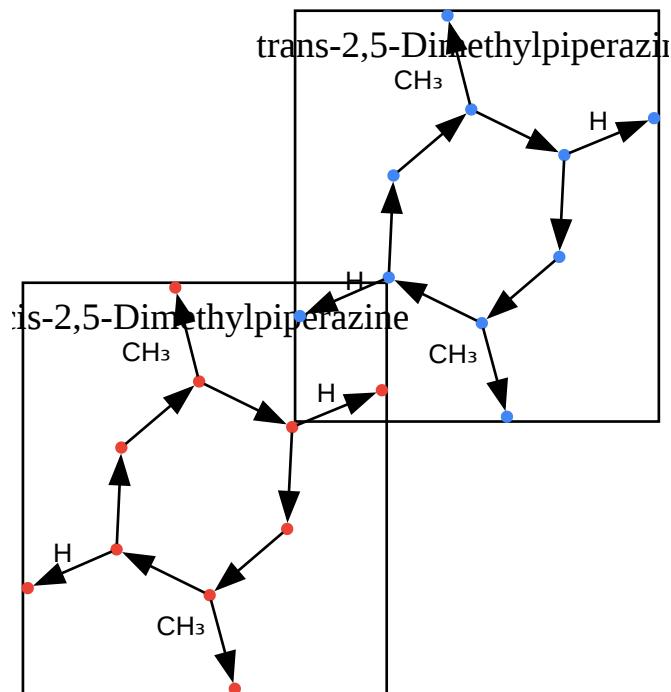
This guide provides a comprehensive technical overview of **2,5-Dimethylpiperazine**, a pivotal heterocyclic scaffold in modern chemistry. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical and physical properties of **2,5-Dimethylpiperazine**, its stereoisomeric forms, synthesis methodologies, and its expanding applications across various scientific domains. The content herein is synthesized from established literature and aims to provide both foundational knowledge and practical insights for laboratory applications.

## Molecular Structure and Stereoisomerism

**2,5-Dimethylpiperazine** is a six-membered heterocyclic compound containing two nitrogen atoms at positions 1 and 4, with methyl groups substituted at the 2 and 5 positions.<sup>[1][2]</sup> Its molecular formula is C<sub>6</sub>H<sub>14</sub>N<sub>2</sub> with a molecular weight of approximately 114.19 g/mol.<sup>[2][3]</sup> The presence of two chiral centers at the C2 and C5 positions gives rise to stereoisomerism, resulting in cis and trans isomers.

The piperazine ring typically adopts a chair conformation to minimize steric strain. In the trans-isomer, the two methyl groups are on opposite sides of the ring, with one in an equatorial position and the other in an axial position in one chair conformation, which can flip to an axial/equatorial conformation. The cis-isomer has both methyl groups on the same side of the ring, which can exist in a diaxial or a more stable diequatorial conformation.<sup>[4]</sup> The

stereochemistry of **2,5-dimethylpiperazine** is a critical determinant of its physical properties and its utility in stereospecific syntheses.



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Caption: Chair conformations of trans and cis-**2,5-Dimethylpiperazine**.

## Physicochemical Properties

The physical and chemical properties of **2,5-dimethylpiperazine** are influenced by its isomeric form. It is typically a colorless to pale yellow liquid or a crystalline solid, with a characteristic amine odor.<sup>[5]</sup>

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub>	[1][2]
Molar Mass	114.19 g/mol	[3]
Melting Point	113-118 °C	[3]
Boiling Point	162-165 °C	[3]
Density	~0.8957 g/cm <sup>3</sup>	[5]
pKa	9.66 (at 25 °C)	[6]
Solubility	Soluble in water and organic solvents like ethanol and acetone.[5]	

The solubility in water is attributed to the ability of the nitrogen atoms to form hydrogen bonds. [5] The methyl groups contribute to its solubility in non-polar organic solvents.[5] The basicity, indicated by the pKa value, is a key property for its use in catalysis and as a building block in medicinal chemistry.

## Spectroscopic Characterization

The structural elucidation of **2,5-dimethylpiperazine** and its isomers relies on standard spectroscopic techniques.

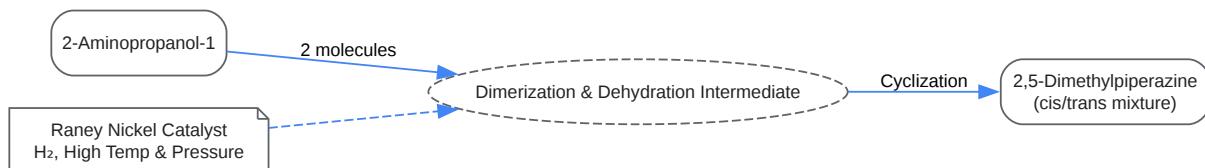
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR spectra provide information about the chemical environment of the protons. The signals for the methyl protons and the protons on the piperazine ring will have distinct chemical shifts and coupling patterns for the cis and trans isomers, allowing for their differentiation.
  - <sup>13</sup>C NMR spectra show characteristic signals for the methyl carbons and the carbons of the heterocyclic ring.[2]
- Infrared (IR) Spectroscopy: The IR spectrum of **2,5-dimethylpiperazine** exhibits characteristic absorption bands for N-H stretching (around 3200-3400 cm<sup>-1</sup>), C-H stretching

(around 2800-3000  $\text{cm}^{-1}$ ), and N-H bending vibrations.

- Mass Spectrometry (MS): Electron ionization mass spectrometry typically shows the molecular ion peak ( $\text{M}^+$ ) and characteristic fragmentation patterns that can be used to confirm the molecular weight and aspects of the structure.[1][7]

## Synthesis of 2,5-Dimethylpiperazine

A common and industrially relevant method for the synthesis of **2,5-dimethylpiperazine** is the catalytic cyclization of 2-aminopropanol-1 (isopropanolamine).[8][9] This process typically yields a mixture of cis and trans isomers.[9]



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